

Application Notes and Protocols for BSEP Inhibition Assays Using Cholylglycylamidofluorescein

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Compound of Interest

Compound Name: Cholylglycylamidofluorescein

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Introduction

The Bile Salt Export Pump (BSEP), encoded by the ABCB11 gene, is a critical ATP-binding cassette (ABC) transporter located on the canalicular membrane of hepatocytes.^[1] It is the primary transporter responsible for the secretion of bile salts from the liver into the bile, a crucial step in bile formation and the enterohepatic circulation of bile acids.^[1] Inhibition of BSEP can lead to the accumulation of cytotoxic bile salts within hepatocytes, which is a key initiating event in drug-induced liver injury (DILI), potentially leading to cholestasis and severe liver damage.^{[2][3]} Consequently, assessing the potential of drug candidates to inhibit BSEP is a critical step in preclinical safety evaluation.

These application notes provide a detailed overview and experimental protocols for assessing BSEP inhibition using **Cholylglycylamidofluorescein** (CGamF), a fluorescently labeled bile acid derivative. While less common in the literature than the structurally similar Cholyl-lysyl-fluorescein (CLF), CGamF serves as a valuable substrate for monitoring BSEP activity in

various in vitro systems.[4] The protocols provided are based on established methodologies for fluorescent bile salt analogs and can be adapted for CGamF.

Principle of the Assay

The BSEP inhibition assay using CGamF is based on the principle of competitive inhibition. CGamF, as a fluorescent substrate of BSEP, is transported into either inside-out membrane vesicles expressing BSEP or into the bile canaliculi of sandwich-cultured hepatocytes. The rate of this transport can be quantified by measuring the fluorescence signal. In the presence of a test compound that inhibits BSEP, the transport of CGamF will be reduced, leading to a decrease in the fluorescence signal. The potency of a compound to inhibit BSEP is typically expressed as its half-maximal inhibitory concentration (IC₅₀).

Data Presentation

The following table summarizes the IC₅₀ values of known BSEP inhibitors. While specific data for CGamF is limited, the provided values were obtained using the structurally similar fluorescent substrate Cholyl-lysyl-fluorescein (CLF) or the endogenous substrate taurocholate, offering a valuable reference for comparative analysis.

Compound	Substrate Used	Assay System	IC50 (μM)	DILI Concern
Troglitazone	Taurocholate	Membrane Vesicles	0.5 - 12.8	Withdrawn
Bosentan	Taurocholate	Membrane Vesicles	9.2	Boxed Warning
Itraconazole	Taurocholate	Membrane Vesicles	3.1	Warnings and Precautions
Ticlopidine	Taurocholate	Membrane Vesicles	82.0	Warnings and Precautions
Etodolac	Taurocholate	Membrane Vesicles	83.9	Warnings and Precautions
Cyclosporin A	CLF	Sandwich-Cultured Rat Hepatocytes	<1 - 21	High Concern
Glibenclamide	CLF	Sandwich-Cultured Rat Hepatocytes	~10	High Concern
Rifampicin	Taurocholate	Membrane Vesicles	>100	High Concern

Note: Data compiled from multiple sources.[5][6][7] The specific IC50 values can vary depending on the experimental conditions and assay system used.

Experimental Protocols

Two primary methodologies are described for assessing BSEP inhibition using a fluorescent substrate like CGamF: the inside-out membrane vesicle assay and the sandwich-cultured hepatocyte assay.

Inside-Out Membrane Vesicle Assay

This assay utilizes membrane vesicles prepared from cells (e.g., Sf9 or HEK293) overexpressing human BSEP.^{[8][9][10]} The vesicles are oriented "inside-out," meaning the ATP-binding domain is facing the exterior, allowing for the ATP-dependent uptake of substrates into the vesicle lumen.

Materials:

- BSEP-expressing inside-out membrane vesicles
- Control membrane vesicles (without BSEP expression)
- **Cholylglycylamidofluorescein (CGamF)**
- ATP and AMP solutions
- Test compounds and positive control inhibitor (e.g., Troglitazone)
- Assay buffer (e.g., Tris-HCl buffer with MgCl₂ and other salts)
- Stop solution (e.g., ice-cold assay buffer)
- 96-well microplates (black, clear bottom)
- Fluorescence plate reader

Protocol:

- **Preparation of Reagents:** Prepare stock solutions of CGamF, test compounds, and positive control in a suitable solvent (e.g., DMSO). Prepare working solutions by diluting the stocks in assay buffer.
- **Assay Setup:** On a 96-well plate, add the test compounds at various concentrations, a positive control, and a vehicle control.
- **Pre-incubation:** Add BSEP-expressing membrane vesicles and control vesicles to the wells. Pre-incubate for a short period (e.g., 5-10 minutes) at 37°C.

- **Initiation of Transport:** Initiate the transport reaction by adding ATP to the wells. For background measurement, add AMP to a separate set of wells.
- **Incubation:** Incubate the plate at 37°C for a predetermined time (e.g., 5-30 minutes), ensuring the reaction is in the linear range of uptake.
- **Termination of Reaction:** Stop the reaction by adding ice-cold stop solution.
- **Filtration:** Rapidly filter the contents of each well through a filter plate to separate the vesicles from the assay buffer. Wash the filters with ice-cold stop solution to remove unbound substrate.
- **Fluorescence Measurement:** After drying the filter plate, measure the fluorescence of the trapped vesicles using a plate reader with appropriate excitation and emission wavelengths for fluorescein.
- **Data Analysis:** Subtract the fluorescence signal from the AMP-containing wells (non-specific binding) from the ATP-containing wells (total uptake) to determine the ATP-dependent uptake. Calculate the percent inhibition for each test compound concentration relative to the vehicle control. Determine the IC₅₀ value by fitting the concentration-response data to a suitable sigmoidal dose-response curve.

Sandwich-Cultured Hepatocyte Assay

This model provides a more physiologically relevant system as it uses primary hepatocytes that form functional bile canalicular networks.^{[11][12]}

Materials:

- Sandwich-cultured primary hepatocytes (human or rat) in multi-well plates
- **Cholylglycylamidofluorescein (CGamF)**
- Hanks' Balanced Salt Solution (HBSS) or other suitable buffer
- Test compounds and positive control inhibitor (e.g., Cyclosporin A)
- Fluorescence microscope or high-content imaging system

Protocol:

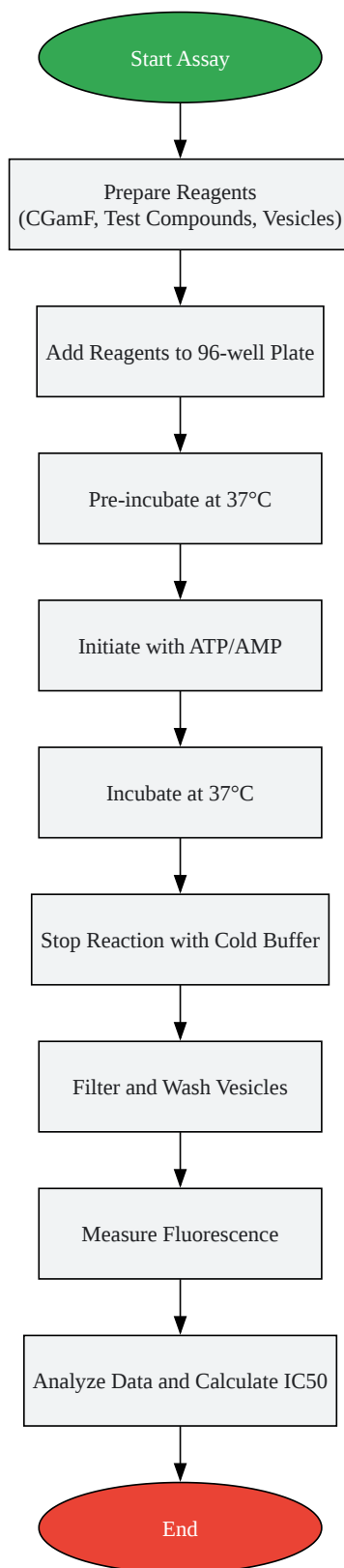
- **Preparation of Working Solutions:** Prepare working solutions of CGamF and test compounds in HBSS.
- **Cell Preparation:** Aspirate the culture medium from the sandwich-cultured hepatocytes and wash the cells with warm HBSS.
- **Pre-incubation:** Pre-incubate the cells with HBSS containing the test compounds at various concentrations, a positive control, or a vehicle control for a specified time (e.g., 10-30 minutes) at 37°C.
- **Substrate Incubation:** Remove the pre-incubation solution and add the CGamF working solution (with the respective test compounds) to the cells. Incubate for a defined period (e.g., 10-30 minutes) at 37°C to allow for uptake and biliary excretion of CGamF.
- **Washing:** Aspirate the substrate solution and wash the cells multiple times with ice-cold HBSS to remove extracellular CGamF.
- **Imaging:** Acquire fluorescent and phase-contrast images of the cells using a fluorescence microscope or a high-content imaging system. The accumulation of CGamF in the bile canaliculi will appear as bright, fluorescent networks between the hepatocytes.
- **Image Analysis and Quantification:** Quantify the fluorescence intensity within the bile canalicular networks. In the presence of a BSEP inhibitor, the fluorescence in the canaliculi will be reduced.
- **Data Analysis:** Calculate the percent inhibition of biliary accumulation for each test compound concentration relative to the vehicle control. Determine the IC₅₀ value by plotting the percent inhibition against the compound concentration and fitting the data to a dose-response curve.

Visualizations

BSEP-Mediated Bile Acid Transport

Caption: BSEP-mediated transport of bile acids from the hepatocyte into the bile canaliculus.

Experimental Workflow for BSEP Inhibition Assay (Vesicle-Based)



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Caption: Workflow for the inside-out membrane vesicle-based BSEP inhibition assay.

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